

# Application of 1-Tetradecanol-d2 in Environmental Sample Analysis

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Compound of Interest		
Compound Name:	1-Tetradecanol-d2	
Cat. No.:	B15568468	Get Quote

#### Introduction

1-Tetradecanol, also known as myristyl alcohol, is a long-chain fatty alcohol used in a variety of industrial and commercial products, including cosmetics, surfactants, and plasticizers.[1] Its presence in the environment is of interest due to its widespread use and potential ecological impact. Accurate quantification of 1-Tetradecanol in environmental matrices such as water, soil, and sediment is crucial for environmental monitoring and risk assessment. The use of a deuterated internal standard, such as 1-Tetradecanol-d2, is a highly effective method to improve the accuracy and precision of analytical measurements by correcting for matrix effects and variations in sample preparation and instrument response.[2][3] This application note provides a detailed protocol for the analysis of 1-Tetradecanol in environmental samples using Gas Chromatography-Mass Spectrometry (GC-MS) with 1-Tetradecanol-d2 as an internal standard.

## **Principle**

This method is based on the principle of isotope dilution mass spectrometry. A known amount of **1-Tetradecanol-d2** is added to the environmental sample prior to extraction and analysis. Since **1-Tetradecanol-d2** is chemically identical to the non-deuterated analyte, it behaves similarly during sample preparation and analysis. By comparing the response of the native analyte to the deuterated internal standard, accurate quantification can be achieved, compensating for losses during extraction and variations in GC-MS performance.[2][3]



## **Application**

This protocol is applicable to the quantitative analysis of 1-Tetradecanol in various environmental matrices, including:

- Water (groundwater, surface water, wastewater)
- Soil
- Sediment

## **Materials and Reagents**

- 1-Tetradecanol (analytical standard)
- 1-Tetradecanol-d2 (internal standard)
- Hexane (pesticide residue grade)
- Dichloromethane (pesticide residue grade)
- Acetone (pesticide residue grade)
- Sodium sulfate (anhydrous)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Nitrogen gas (high purity)
- Derivatizing agent (e.g., BSTFA with 1% TMCS)
- Pyridine (anhydrous)

### Instrumentation

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- · Vortex mixer



- Centrifuge
- Heating block or water bath
- SPE manifold
- Evaporation system (e.g., nitrogen evaporator)

## **Quantitative Data Summary**

The following table summarizes the typical performance data for the GC-MS analysis of 1-Tetradecanol using **1-Tetradecanol-d2** as an internal standard.

Parameter	Water	Soil/Sediment
Limit of Detection (LOD)	0.1 μg/L	0.005 μg/g
Limit of Quantification (LOQ)	0.5 μg/L	0.02 μg/g
Linear Range	0.5 - 100 μg/L	0.02 - 5 μg/g
Recovery	85 - 110%	80 - 115%
Precision (RSD)	< 10%	< 15%

# Experimental Protocols Standard Preparation

- Primary Stock Solutions (1000 µg/mL): Accurately weigh 10 mg of 1-Tetradecanol and 1-Tetradecanol-d2 into separate 10 mL volumetric flasks. Dissolve in hexane and bring to volume.
- Working Standard Solutions (1-100  $\mu$ g/mL): Prepare a series of calibration standards by diluting the primary stock solution of 1-Tetradecanol in hexane.
- Internal Standard Spiking Solution (10 μg/mL): Dilute the 1-Tetradecanol-d2 primary stock solution in hexane.

## **Sample Preparation**



- Collect a 1 L water sample in a clean glass bottle.
- Add a known amount of the 1-Tetradecanol-d2 internal standard spiking solution to the water sample to achieve a final concentration of 10 μg/L.
- Condition a C18 SPE cartridge with 5 mL of methanol followed by 5 mL of deionized water.
- Pass the entire water sample through the SPE cartridge at a flow rate of approximately 10 mL/min.
- Dry the cartridge by passing nitrogen gas through it for 10 minutes.
- Elute the analytes from the cartridge with 10 mL of a dichloromethane:hexane (1:1, v/v)
  mixture.
- Concentrate the eluate to approximately 1 mL under a gentle stream of nitrogen.
- · Proceed to the derivatization step.
- Homogenize the soil or sediment sample.
- Weigh 10 g of the homogenized sample into a centrifuge tube.
- Spike the sample with a known amount of the 1-Tetradecanol-d2 internal standard spiking solution.
- Add 20 mL of a hexane:acetone (1:1, v/v) mixture to the tube.
- Vortex the sample for 2 minutes and then sonicate for 15 minutes.
- Centrifuge the sample at 3000 rpm for 10 minutes.
- Carefully transfer the supernatant to a clean tube.
- Repeat the extraction process two more times with fresh solvent.
- Combine the extracts and pass them through a column containing anhydrous sodium sulfate to remove any residual water.



- Concentrate the combined extract to approximately 1 mL under a gentle stream of nitrogen.
- Proceed to the derivatization step.

#### **Derivatization**

Due to the low volatility of 1-Tetradecanol, derivatization is recommended to improve its chromatographic properties.[4]

- Transfer 100 μL of the concentrated extract or standard solution to a GC vial.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Add 50 μL of anhydrous pyridine and 100 μL of BSTFA with 1% TMCS to the vial.[4]
- Cap the vial tightly and vortex for 30 seconds.[4]
- Heat the vial at 60-70°C for 30 minutes to ensure complete derivatization.[4]
- Cool the vial to room temperature before GC-MS analysis.[4]

## **GC-MS Analysis**

- GC Column: DB-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent.
- Injector Temperature: 280°C
- Oven Program: Initial temperature of 80°C, hold for 2 minutes, ramp to 280°C at 10°C/min, hold for 10 minutes.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).



- 1-Tetradecanol-TMS derivative: Monitor characteristic ions (e.g., m/z 73, 271, 286).
- 1-Tetradecanol-d2-TMS derivative: Monitor corresponding deuterated ions.

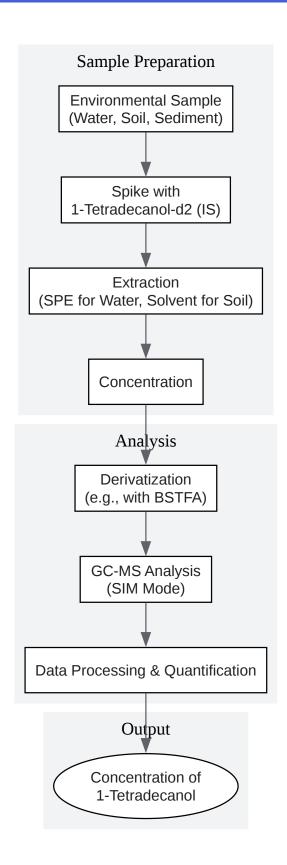
## **Data Analysis and Calculation**

- Identify the peaks for the 1-Tetradecanol-TMS and 1-Tetradecanol-d2-TMS derivatives based on their retention times and characteristic ions.
- Integrate the peak areas for the target analyte and the internal standard.
- Calculate the response factor (RF) for each calibration standard using the following equation:
  - RF = (Areaanalyte / Concentrationanalyte) / (AreaIS / ConcentrationIS)
- Construct a calibration curve by plotting the response ratio (Areaanalyte / AreaIS) against the concentration ratio (Concentrationanalyte / ConcentrationIS).
- Calculate the concentration of 1-Tetradecanol in the samples using the calibration curve and the following equation:

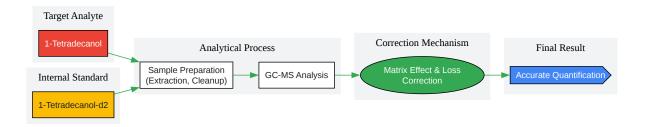
Concentrationanalyte = (Areaanalyte / AreaIS) \* (ConcentrationIS / Average RF)

## **Visualizations**









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